

Application Note: HPLC Quantification of Oseltamivir Impurity-10

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Compound of Interest

Compound Name: *Oseltamivir impurity-10*

Cat. No.: *B12310145*

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Executive Summary

This application note details a robust High-Performance Liquid Chromatography (HPLC) protocol for the quantification of **Oseltamivir Impurity-10**. While pharmacopeial methods (USP/EP) focus on standard impurities (A-H), "Impurity-10" refers to a specific non-pharmacopeial process impurity—identified in major reference catalogs as the diallyl-amino analog (Molecular Formula: $C_{22}H_{36}N_2O_4$).

Due to the significant hydrophobicity of the diallyl group compared to the parent Oseltamivir molecule, standard isocratic methods often fail to elute this impurity within a reasonable runtime or result in excessive peak broadening. This guide presents a Gradient Reversed-Phase (RP-HPLC) method designed to resolve the polar hydrolytic degradants (Oseltamivir Carboxylate) while effectively eluting and quantifying the lipophilic Impurity-10.

Analyte Profile & Chemical Context[1][2][3][4][5][6][7][8][9][10]

Understanding the structural difference between the API and the impurity is critical for method design.

Analyte	Chemical Designation	Molecular Formula	Characteristics
Oseltamivir Phosphate	Ethyl (3R,4R,5S)-4-acetamido-5-amino-3-(1-ethylpropoxy)cyclohex-1-ene-1-carboxylate phosphate	$C_{16}H_{28}N_2O_4$ ^{[1][2][3][4]} · H_3PO_4 ^[5]	Polar amine; elutes early-to-mid chromatogram.
Impurity-10	Ethyl (3R,4R,5S)-4-acetamido-5-(diallylamino)-3-(1-ethylpropoxy)cyclohex-1-ene-1-carboxylate	$C_{22}H_{36}N_2O_4$	Hydrophobic (Tertiary amine); elutes late; requires high organic strength.

Mechanistic Insight: The presence of two allyl groups on the C5-amino position significantly increases the logP (lipophilicity) of Impurity-10. A standard isocratic method optimized for Oseltamivir (typically 30-40% organic) will likely cause Impurity-10 to retain indefinitely on the column or elute as a broad, undetectable band.

Method Development Strategy (Expertise & Logic)

Column Selection: C8 vs. C18

- Choice: C18 (Octadecylsilyl) with high carbon load.
- Reasoning: While C8 is often sufficient for Oseltamivir, the separation of the diallyl impurity (Impurity-10) from potential mono-allyl intermediates requires the higher methylene selectivity of a C18 phase. A "Base-Deactivated" (BDS) or end-capped column is essential to minimize silanol interactions with the basic amine groups, preventing peak tailing.

Mobile Phase & pH Control

- Choice: Phosphate Buffer (pH 3.0) / Acetonitrile.^[6]
- Causality:

- pH 3.0: At this acidic pH, the amine groups on both Oseltamivir and Impurity-10 are fully protonated (and). This ensures solubility and prevents the "free base" form from interacting strongly with residual silanols.
- Acetonitrile (ACN): Chosen over Methanol for its lower viscosity and higher elution strength, which is critical for eluting the hydrophobic C22 impurity in a sharp peak.

Detection Wavelength

- Choice: 205 nm - 215 nm.
- Reasoning: Oseltamivir lacks a strong chromophore (only an amide and an ester linkage). Detection at low UV (205-215 nm) maximizes sensitivity. Phosphate buffer is transparent at this range, whereas acetate buffers would cause high background noise.

Experimental Protocol

Instrumentation & Reagents

- HPLC System: Agilent 1260/1290 Infinity II or Waters Alliance e2695 (Quaternary Pump preferred for gradient).
- Detector: PDA/DAD (Diode Array Detector) or VWD.
- Column: Agilent Zorbax Eclipse Plus C18 (4.6 x 150 mm, 3.5 μ m) or equivalent (e.g., Waters Symmetry C18).
- Reagents:
 - Potassium Dihydrogen Phosphate (), AR Grade.
 - Orthophosphoric Acid (85%), HPLC Grade.
 - Acetonitrile, HPLC Gradient Grade.

- Milli-Q Water (18.2 MΩ·cm).

Preparation of Solutions

A. Buffer Preparation (0.05 M Phosphate, pH 3.0):

- Dissolve 6.8 g of

in 1000 mL of Milli-Q water.
- Adjust pH to 3.0 ± 0.05 using dilute Orthophosphoric Acid (10%).
- Filter through a 0.45 µm Nylon membrane filter.

B. Mobile Phases:

- Mobile Phase A: 100% Buffer (pH 3.0).
- Mobile Phase B: 100% Acetonitrile.
- Note: Do not premix A and B for the gradient to maintain flexibility.

C. Diluent:

- Mobile Phase A : Acetonitrile (60:40 v/v).

D. Standard Preparation:

- Impurity Stock: Weigh 5.0 mg of Impurity-10 Reference Standard into a 50 mL volumetric flask. Dissolve in 5 mL ACN and dilute to volume with Diluent (Conc: 100 µg/mL).
- Oseltamivir Stock: Weigh 50 mg of Oseltamivir Phosphate into a 50 mL flask. Dilute to volume with Diluent (Conc: 1000 µg/mL).
- System Suitability Solution: Spike Oseltamivir Stock with Impurity Stock to achieve a final concentration of 0.1% Impurity-10 (1 µg/mL) relative to Oseltamivir.

Chromatographic Conditions

Parameter	Setting
Flow Rate	1.0 mL/min
Column Temp	40°C (Improves mass transfer for hydrophobic impurities)
Injection Volume	10 µL
Detection	UV at 210 nm (Bandwidth 4 nm)
Run Time	35 Minutes

Gradient Program:

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Description
0.0	90	10	Initial hold for polar degradants
5.0	90	10	Isocratic hold
20.0	40	60	Ramp to elute Impurity-10
25.0	40	60	Hold to clear column
26.0	90	10	Return to initial
35.0	90	10	Re-equilibration

Method Validation & Logic (Trustworthiness)

System Suitability Criteria

To ensure the method is "self-validating" before every run, the following criteria must be met using the System Suitability Solution:

- Resolution (): > 2.0 between Oseltamivir and any adjacent peak.

- Tailing Factor (): < 1.5 for Oseltamivir and Impurity-10.
- Precision: %RSD of peak area < 2.0% (n=6 injections).

Linearity & Range

Construct a calibration curve for Impurity-10 from LOQ to 150% of the specification limit (typically 0.15%).

- Target : > 0.999.
- LOQ Assessment: Signal-to-Noise (S/N) ratio > 10:1.

Specificity (Stress Testing)

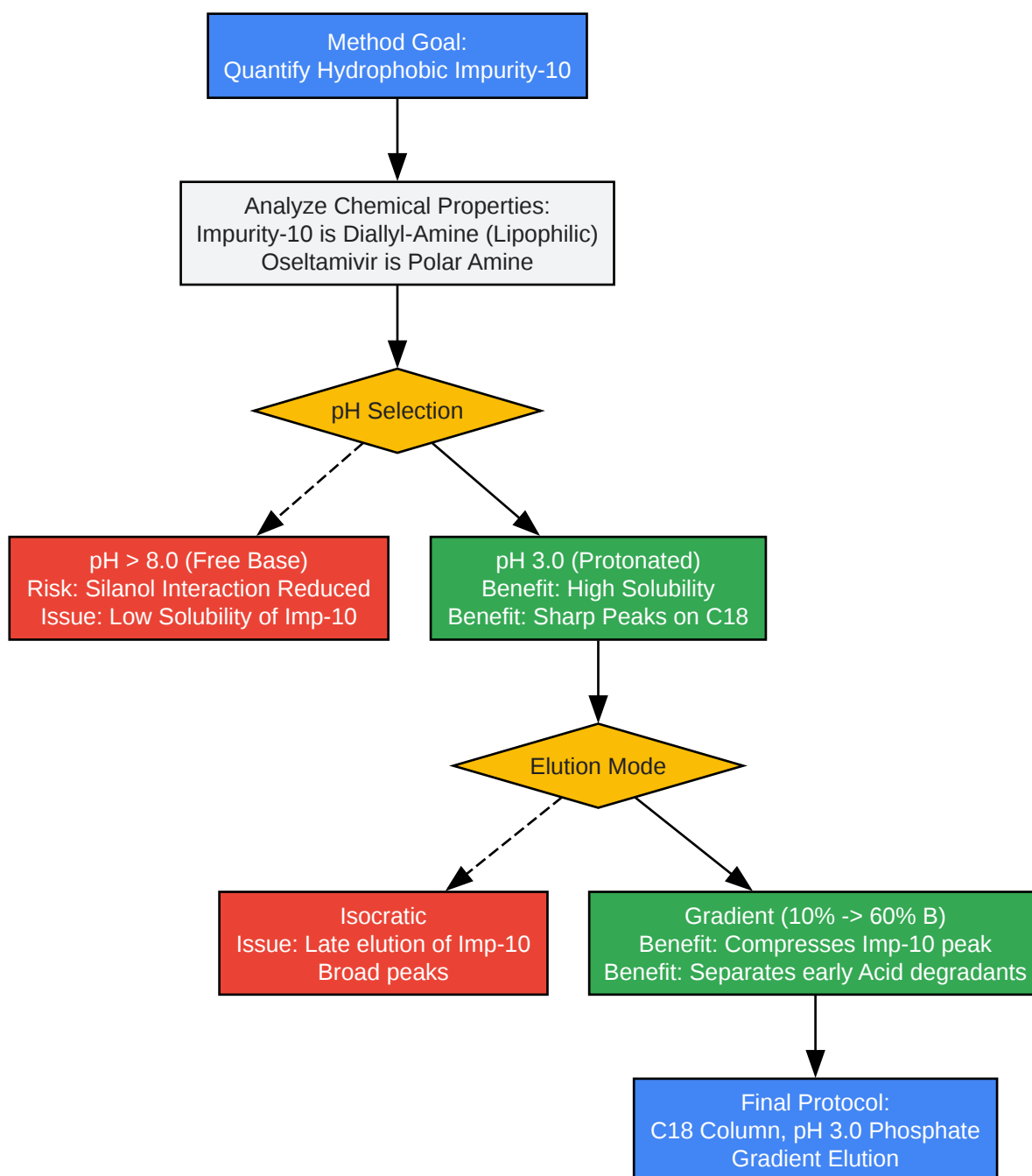
The method must distinguish Impurity-10 from:

- Oseltamivir Carboxylate (Acid): Elutes very early (approx 2-3 min) due to high polarity.
- Impurity-10: Elutes late (approx 18-22 min) due to diallyl groups.
- Main Peak: Elutes mid-run (approx 8-10 min).

Visualization of Workflow

Diagram 1: Method Development Logic Tree

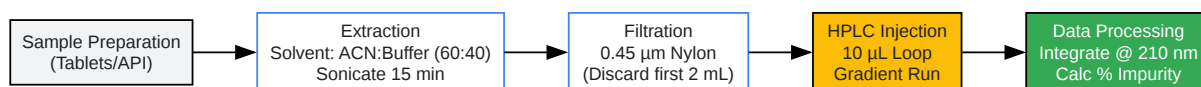
This decision tree illustrates why the specific conditions (pH 3.0, Gradient) were chosen over alternatives.



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Caption: Logical framework for selecting acidic gradient conditions to resolve lipophilic Impurity-10.

Diagram 2: Sample Analysis Workflow



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Caption: Step-by-step sample preparation and analysis workflow.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Impurity-10 Peak Missing	Gradient slope too shallow or run time too short.	Increase %B to 70% at 20 min; extend run time.
Peak Tailing (Main Peak)	Silanol interaction or column aging.	Ensure pH is ≤ 3.0 ; use a fresh "Base Deactivated" (BDS) C18 column.
Baseline Drift	UV absorbance of Phosphate buffer at 210 nm.	Ensure high-quality HPLC grade reagents; use Reference Cell in detector.

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